

Application Notes and Protocols for (R)-Olacafter Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-Olacafter

Cat. No.: B10854376

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Introduction

(R)-Olacafter, also known as (R)-VX-440, is a modulator of the cystic fibrosis transmembrane conductance regulator (CFTR) protein.^{[1][2][3]} It is a key compound in the investigation of potential treatments for cystic fibrosis. Accurate and consistent preparation of stock solutions is critical for reliable experimental results. These application notes provide detailed protocols for the preparation of **(R)-Olacafter** stock solutions and information on their stability under various storage conditions.

Data Summary

Quantitative data regarding the solubility and stability of **(R)-Olacafter** are summarized in the tables below for easy reference.

Table 1: Solubility of **(R)-Olacafter**

Solvent	Concentration	Molarity	Notes
DMSO	250 mg/mL	463.25 mM	Ultrasonic assistance may be required. Use of new, non-hygroscopic DMSO is recommended for optimal solubility. [1]

Table 2: Stability of **(R)-Olacafter** Stock Solution in DMSO

Storage Temperature	Stability Period	Recommendations
-80°C	6 months	Recommended for long-term storage. [1]
-20°C	1 month	Suitable for short-term storage.

Experimental Protocols

Protocol 1: Preparation of a 250 mg/mL (R)-Olacafter Stock Solution in DMSO

Materials:

- **(R)-Olacafter** powder (Molecular Weight: 539.66 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator

Procedure:

- **Aseptic Technique:** Perform all steps in a laminar flow hood or a designated clean area to minimize contamination.
- **Weighing:** Accurately weigh the desired amount of **(R)-Olacafter** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 250 mg/mL stock solution, weigh 250 mg of **(R)-Olacafter**.
- **Solvent Addition:** Transfer the weighed powder to a sterile conical tube. Add the calculated volume of anhydrous DMSO. For 250 mg of powder, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve with vortexing, place the tube in a water bath sonicator. Sonicate in short bursts of 1-2 minutes, allowing the solution to cool to room temperature between bursts to prevent degradation. Visually inspect for complete dissolution. The final solution should be clear and free of particulates.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Protocol 2: Assessment of (R)-Olacafter Stock Solution Stability (Representative Protocol)

This protocol describes a general method for assessing the stability of the prepared stock solution over time using High-Performance Liquid Chromatography (HPLC).

Materials:

- Prepared **(R)-Olacafter** stock solution in DMSO
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18)

- Mobile phase solvents (e.g., acetonitrile, water with formic acid)
- Calibrated pipettes and sterile tips
- Autosampler vials

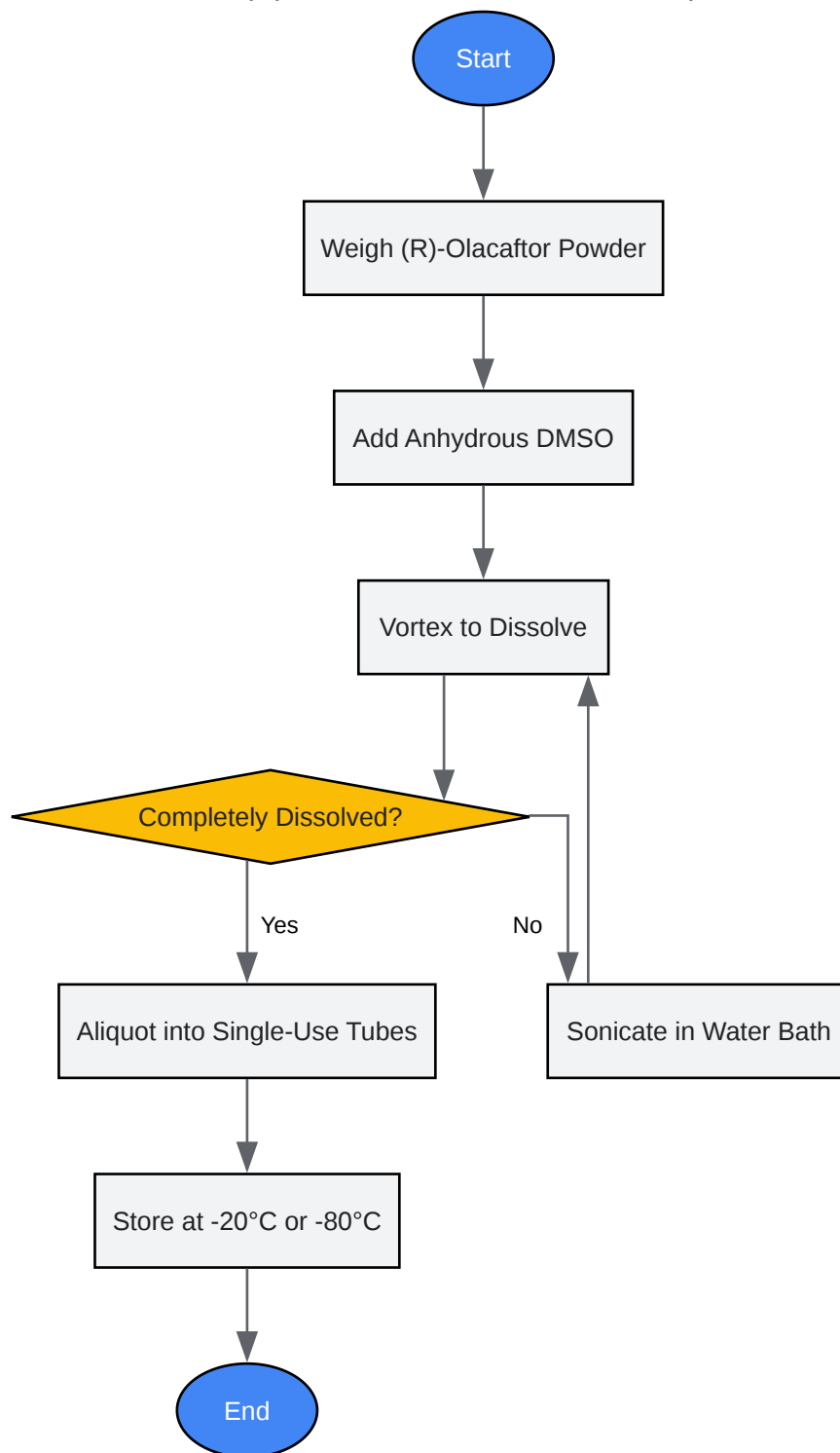
Procedure:

- Initial Analysis (Time Zero): Immediately after preparing the stock solution, perform an initial HPLC analysis to determine the initial concentration and purity.
 - Prepare a series of dilutions of the stock solution to create a standard curve.
 - Inject the standards and a sample of the undiluted stock solution (appropriately diluted in mobile phase) into the HPLC system.
 - Record the peak area and retention time. The purity can be assessed by the percentage of the main peak area relative to the total peak area.
- Sample Storage: Store the aliquots of the stock solution at the desired temperatures (-20°C and -80°C).
- Time-Point Analysis: At specified time points (e.g., 1, 2, 4, 8, 12, and 24 weeks for -80°C storage; 1, 2, 3, and 4 weeks for -20°C storage), remove one aliquot from each storage condition.
- Sample Preparation and Analysis:
 - Allow the aliquot to thaw completely at room temperature.
 - Prepare a dilution of the thawed stock solution in the mobile phase, consistent with the initial analysis.
 - Inject the sample into the HPLC system and record the peak area and retention time.
- Data Analysis:

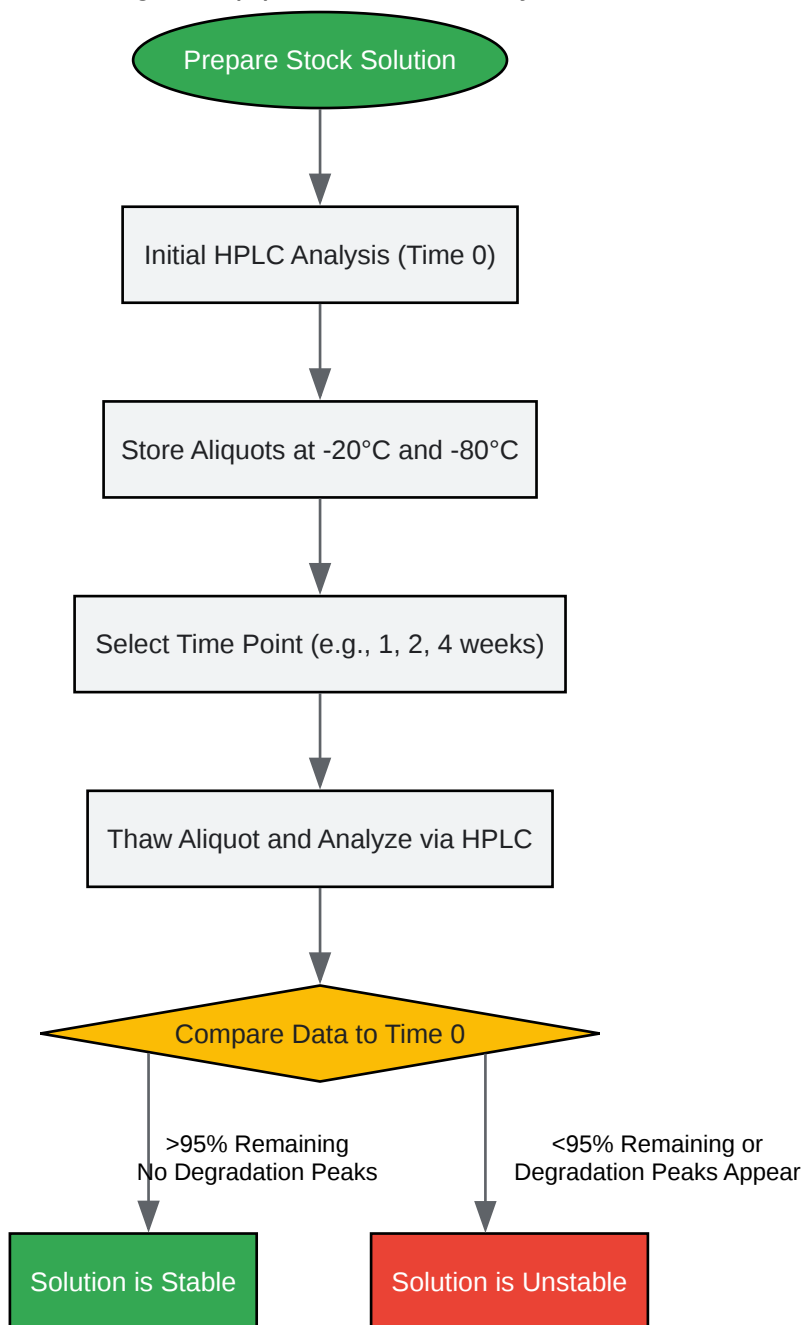
- Compare the peak area of the aged samples to the initial (time zero) sample to determine the percentage of **(R)-Olacافتor** remaining.
- Analyze the chromatogram for the appearance of any new peaks, which would indicate degradation products.
- The solution is considered stable if the concentration of **(R)-Olacافتor** remains within a predefined range (e.g., $\geq 95\%$ of the initial concentration) and no significant degradation peaks are observed.

Visualizations

Workflow for (R)-Olacaftor Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing **(R)-Olacaftor** stock solution.

Logic for (R)-Olacافتor Stability Assessment



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Caption: Logic for assessing **(R)-Olacافتor** stock solution stability.

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